

Application Notes: The Use of Acetyl Simvastatin as a Reference Standard

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Compound of Interest

Compound Name: *Acetyl simvastatin*

Cat. No.: *B029690*

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Audience: Researchers, scientists, and drug development professionals.

Introduction Simvastatin is a widely prescribed semi-synthetic drug used to lower cholesterol and reduce the risk of cardiovascular disease.[1][2][3] It functions as a prodrug that, once hydrolyzed in the body to its active β -hydroxy acid form, inhibits the HMG-CoA reductase enzyme, a critical rate-limiting step in cholesterol biosynthesis.[1][3][4] The synthesis of simvastatin from its precursor, lovastatin, is a multi-step process that can generate various impurities.[4][5][6]

Regulatory bodies like the International Conference on Harmonisation (ICH) mandate the identification and quantification of impurities in active pharmaceutical ingredients (APIs) and finished drug products to ensure their quality, safety, and efficacy.[4] **Acetyl simvastatin**, also known as Simvastatin EP Impurity B or Simvastatin Acetate, is a known process-related impurity of simvastatin.[7][8][9][10][11] As such, highly purified **acetyl simvastatin** serves as a critical certified reference material (CRM) or pharmaceutical secondary standard for various analytical applications. These applications include impurity profiling, quality control release testing, and the development and validation of analytical methods.

Physicochemical and Identity Data

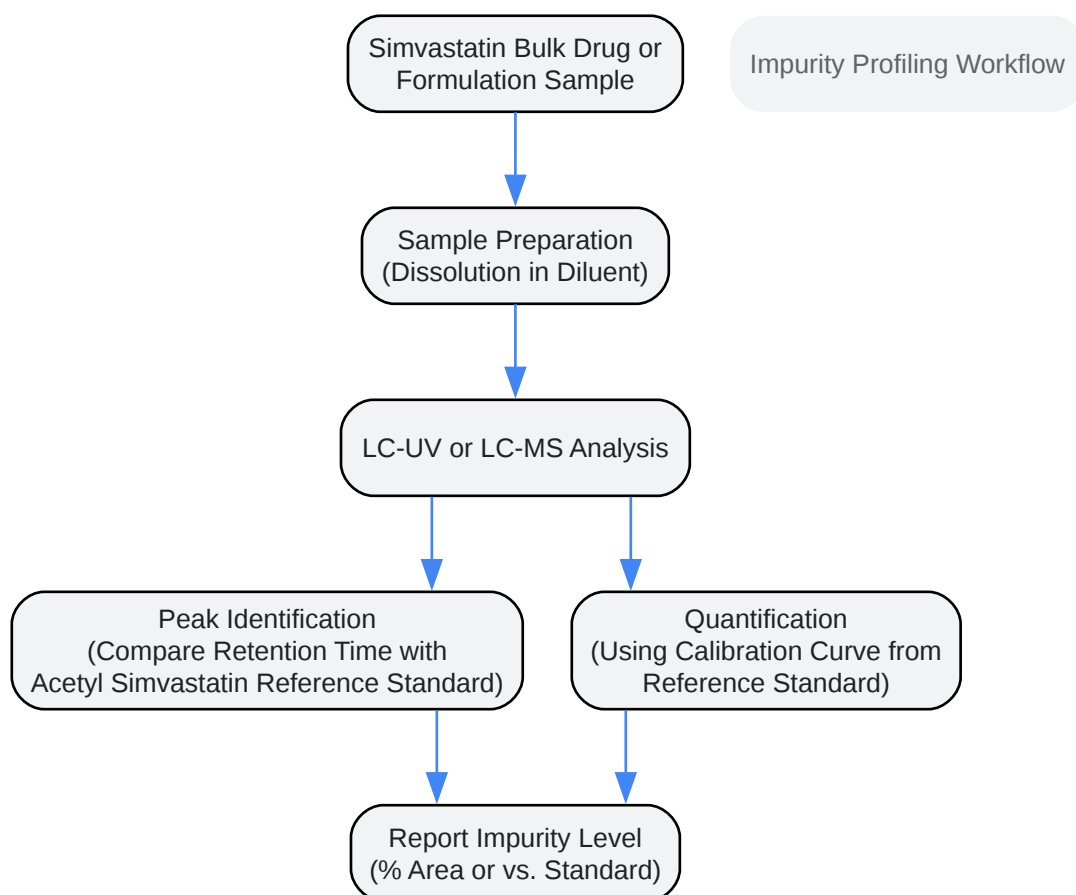
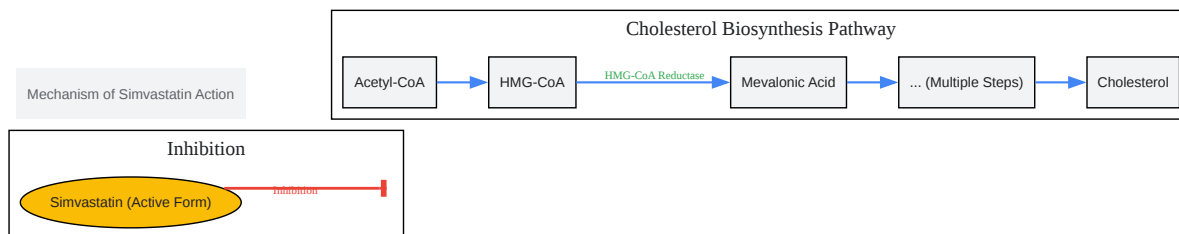
A certified reference standard of **acetyl simvastatin** provides the basis for accurate identification and quantification in analytical tests. The key properties are summarized below.

Property	Value	References
IUPAC Name	[(1S,3R,7S,8S,8aR)-8-[2-[(2R,4R)-4-acetyloxy-6-oxooxan-2-yl]ethyl]-3,7-dimethyl-1,2,3,7,8,8a-hexahydronaphthalen-1-yl] 2,2-dimethylbutanoate	[9]
Synonyms	4'-Acetylsimvastatin, Simvastatin Acetate, Simvastatin EP Impurity B	[8][9][10][11]
CAS Number	145576-25-6	[12]
Molecular Formula	C ₂₇ H ₄₀ O ₆	[12][13]
Molecular Weight	460.60 g/mol	[13]
Appearance	Solid	

Biological Context: The Cholesterol Biosynthesis Pathway

Simvastatin's therapeutic effect is achieved by inhibiting the HMG-CoA reductase enzyme. This enzyme catalyzes the conversion of HMG-CoA to mevalonic acid, an early and rate-limiting step in the cholesterol synthesis pathway.[3][14] Understanding this pathway is essential for researchers studying the mechanism of action of statins and developing related compounds.

Acetyl simvastatin, as a structurally related impurity, is crucial for ensuring that the final drug product is pure and that its therapeutic action is not compromised by unintended substances.



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